

ONO-3805 solubility and stability issues

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Compound of Interest

Compound Name: ONO-3805

Cat. No.: B15577819

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ONO-3805 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, stability, and handling of **ONO-3805**.

Frequently Asked Questions (FAQs)

Q1: What is **ONO-3805** and what is its mechanism of action?

ONO-3805 is a non-steroidal inhibitor of 5 alpha-reductase.^{[1][2][3]} This enzyme is responsible for the conversion of testosterone to the more potent androgen, dihydrotestosterone (DHT). By inhibiting 5 alpha-reductase, **ONO-3805** effectively blocks this conversion, making it a valuable tool for studying androgen-dependent pathways.

Q2: What are the recommended storage conditions for **ONO-3805**?

For optimal stability, **ONO-3805** powder should be stored at -20°C for long-term storage (up to 3 years). In solvent, it is recommended to store aliquots at -80°C for up to 1 year. For short-term storage of solutions, 0-4°C is suitable for days to weeks.^[4] It is also advised to protect the compound from light and moisture.^[4]

Q3: In which solvents is **ONO-3805** soluble?

ONO-3805 is known to be soluble in dimethyl sulfoxide (DMSO).[4] While specific quantitative data is not readily available in public literature, it is a common solvent for preparing stock solutions of this compound. For aqueous-based assays, further dilution of the DMSO stock solution is required.

Troubleshooting Guides

Solubility Issues

Problem: **ONO-3805** is not dissolving properly in my chosen solvent.

- Solution:
 - Solvent Choice: **ONO-3805** is reported to be soluble in DMSO. If you are using other solvents, you may encounter solubility issues. It is highly recommended to use DMSO for initial stock solution preparation.
 - Warming and Sonication: Gentle warming of the solution (e.g., to 37°C) and brief sonication can aid in dissolution. However, be cautious with temperature to avoid degradation. For sonication, using an ultrasonic cleaner is recommended over an ultrasonic disruptor to prevent localized heating.[3]
 - Fresh Solvent: Ensure that the DMSO used is anhydrous and of high purity. DMSO is hygroscopic and absorbed water can affect the solubility of compounds.

Problem: Precipitation is observed when diluting the DMSO stock solution into an aqueous buffer (e.g., PBS or cell culture media).

- Solution:
 - Lower Final Concentration: The most common reason for precipitation is that the final concentration of **ONO-3805** in the aqueous solution exceeds its solubility limit. Try lowering the final working concentration.
 - Increase DMSO Percentage: While it is important to keep the final DMSO concentration in your assay low to avoid solvent-induced toxicity (typically <0.5%), a slight increase may be

necessary to maintain solubility. Always run a vehicle control with the same final DMSO concentration to account for any solvent effects.

- Use of Pluronic F-68 or other surfactants: For in vivo studies or challenging in vitro systems, the addition of a small amount of a biocompatible surfactant like Tween 80 or the use of formulations with co-solvents such as PEG300 can help to maintain solubility.^{[1][3]}

Stability Issues

Problem: I am concerned about the stability of my **ONO-3805** stock solution after multiple freeze-thaw cycles.

- Solution:
 - Aliquot Stock Solutions: To avoid repeated freeze-thaw cycles, it is best practice to aliquot your stock solution into single-use volumes upon preparation. This ensures that the main stock remains frozen and protected from degradation.
 - Limit Freeze-Thaw Cycles: If aliquoting is not possible, limit the number of freeze-thaw cycles to a minimum. While specific data on **ONO-3805** is unavailable, repeated freezing and thawing can degrade many small molecules.

Problem: How stable is **ONO-3805** in my aqueous experimental buffer at a specific pH?

- Solution:
 - pH Considerations: The stability of a compound in aqueous solution can be highly pH-dependent. While specific stability data for **ONO-3805** across different pH ranges is not published, it is a general recommendation to prepare fresh dilutions in your experimental buffer immediately before use.
 - Perform a Stability Test: If your experiment requires prolonged incubation, it is advisable to conduct a preliminary stability test. This can be done by incubating **ONO-3805** in your buffer for the duration of your experiment and then analyzing the sample (e.g., by HPLC) to check for degradation.

Data Presentation

Table 1: Solubility and Storage of **ONO-3805**

Parameter	Details	Source
Solubility	Soluble in DMSO	[4]
Powder Storage	-20°C for up to 3 years	[3]
In-Solvent Storage	-80°C for up to 1 year	[3]
Short-Term Solution Storage	0-4°C for days to weeks	[4]

Experimental Protocols

Preparation of **ONO-3805** Stock Solution (10 mM in DMSO)

- **Weigh the Compound:** Accurately weigh out the desired amount of **ONO-3805** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution of **ONO-3805** sodium salt (Molecular Weight: 525.62 g/mol), you would weigh 5.26 mg.
- **Add Solvent:** Add the calculated volume of high-purity, anhydrous DMSO to the vial containing the **ONO-3805** powder.
- **Dissolve:** Gently vortex the solution. If necessary, briefly sonicate in an ultrasonic water bath or warm to 37°C to ensure complete dissolution.
- **Aliquot and Store:** Once fully dissolved, aliquot the stock solution into single-use, light-protected vials. Store the aliquots at -80°C.

General Protocol for In Vitro Cell-Based Assays

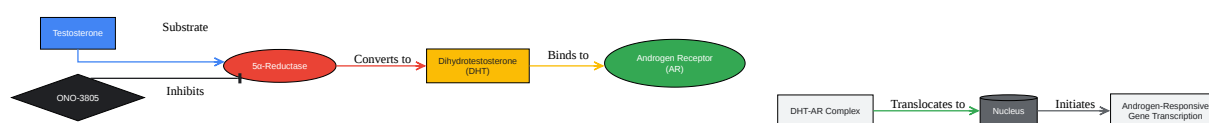
- **Cell Seeding:** Plate your cells at the desired density in a multi-well plate and allow them to adhere and grow overnight.
- **Preparation of Working Solution:** On the day of the experiment, thaw a single-use aliquot of your **ONO-3805** DMSO stock solution. Prepare serial dilutions of the stock solution in your cell culture medium to achieve the desired final concentrations. Ensure the final DMSO

concentration in all wells (including vehicle control) is consistent and non-toxic to your cells (typically $\leq 0.1\%$).

- Cell Treatment: Remove the old medium from the cells and replace it with the medium containing the various concentrations of **ONO-3805**. Include a vehicle control (medium with the same final concentration of DMSO).
- Incubation: Incubate the cells for the desired period according to your experimental design.
- Assay: Following incubation, perform your desired downstream analysis (e.g., cell viability assay, gene expression analysis, protein analysis).

Visualizations

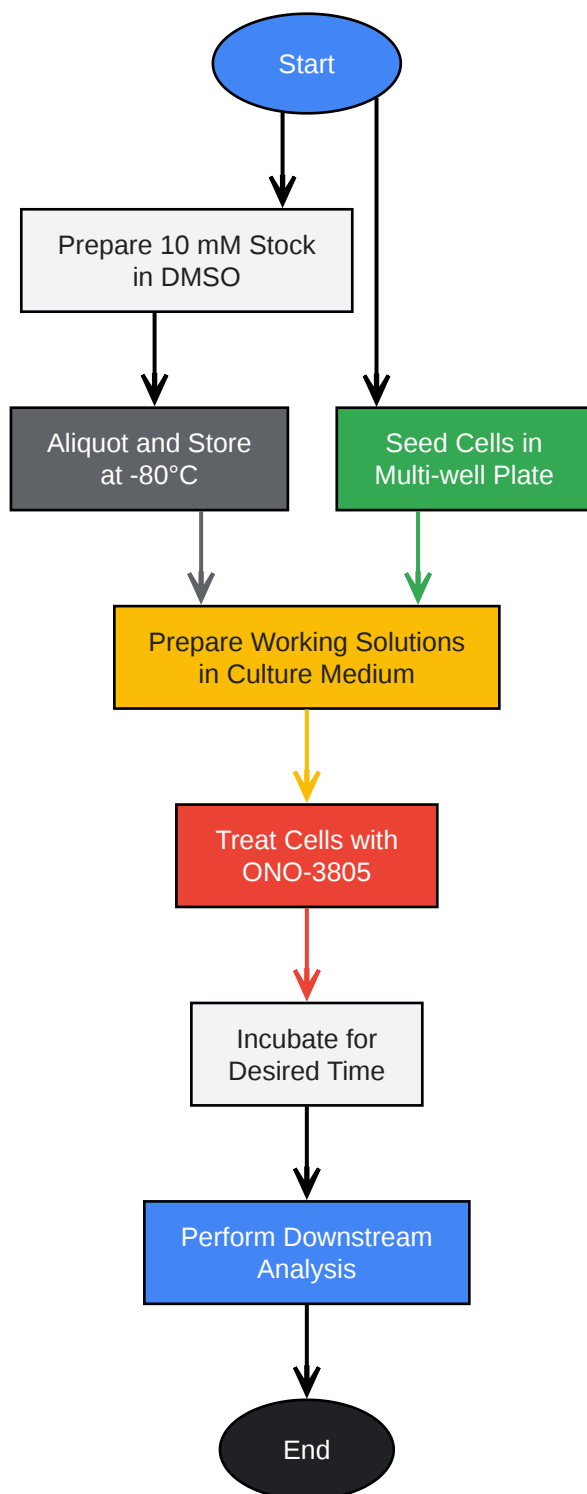
Signaling Pathway of 5 alpha-Reductase Inhibition



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Caption: Mechanism of **ONO-3805** action on the 5 alpha-reductase pathway.

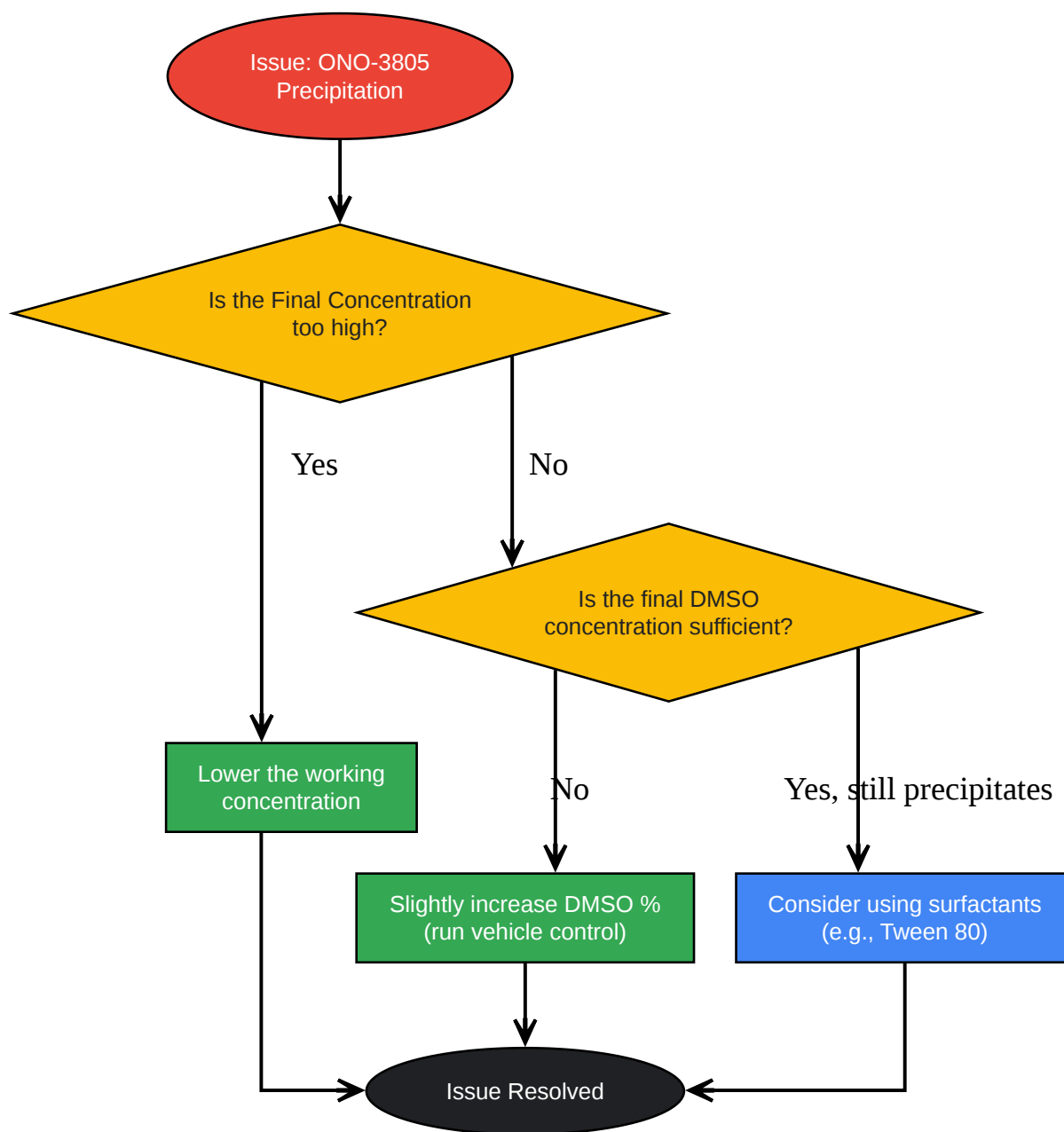
Experimental Workflow for In Vitro Studies



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Caption: General workflow for conducting in vitro experiments with **ONO-3805**.

Logical Troubleshooting Flow for Solubility Issues



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